

Axl Receptor Tyrosine Kinase: A Pivotal Player in Oncology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Axl-IN-18
Cat. No.: B12367018

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The Axl receptor tyrosine kinase, a member of the TAM (Tyro3, Axl, Mer) family, has emerged as a critical regulator of numerous cellular processes that are frequently hijacked by cancer cells to promote tumor progression, metastasis, and therapeutic resistance.^{[1][2]} Its overexpression is correlated with poor prognosis in a wide array of malignancies, making it a compelling target for novel anticancer therapies.^{[3][4]} This technical guide provides a comprehensive overview of Axl's function in oncology, detailing its signaling pathways, role in tumorigenesis, and the methodologies used to investigate its activity.

The Axl Signaling Axis

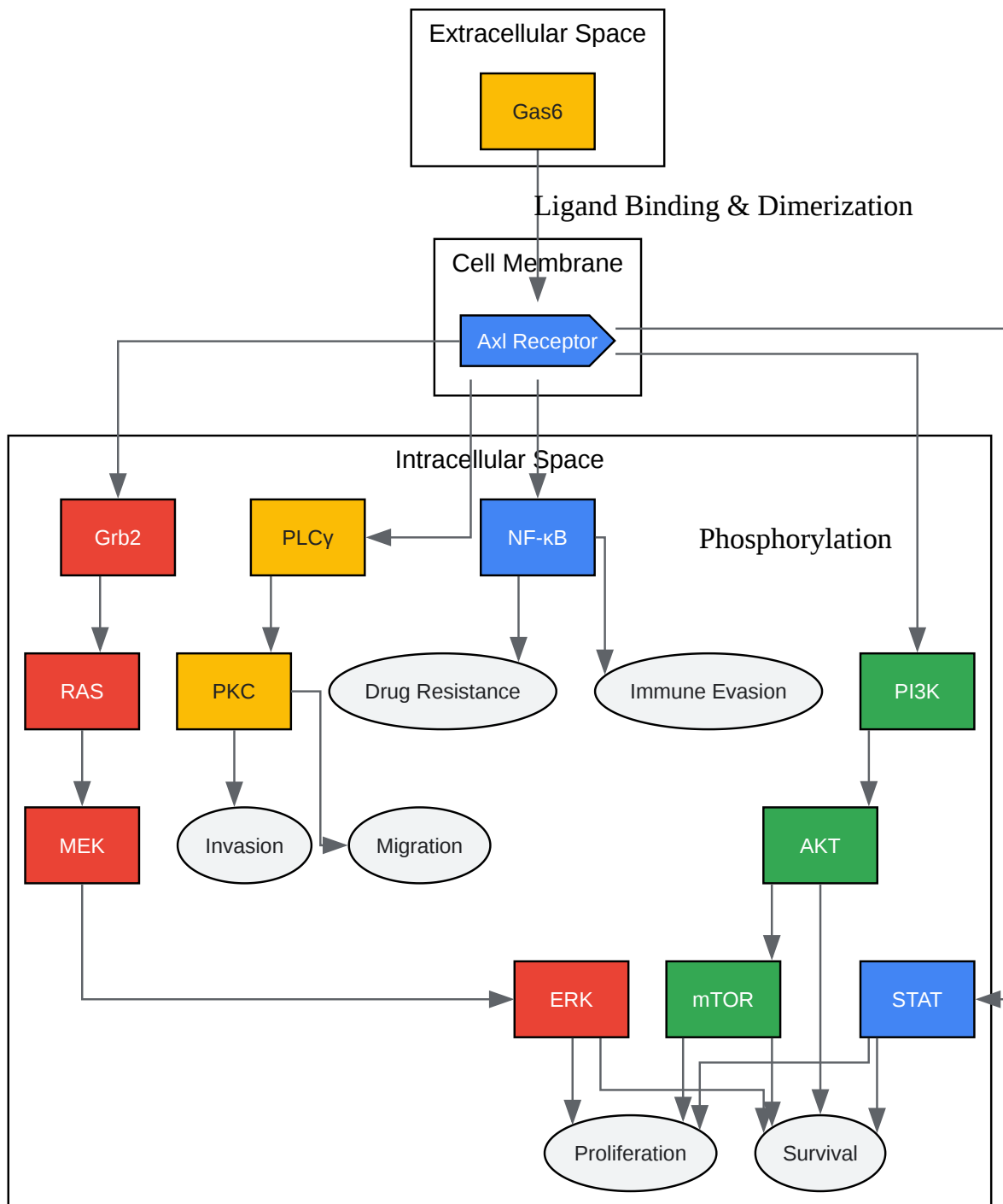
Axl is a transmembrane receptor composed of an extracellular domain, a transmembrane helix, and an intracellular kinase domain.^[1] Its primary ligand is the vitamin K-dependent protein Growth Arrest-Specific 6 (Gas6).^{[2][5]} The binding of Gas6 to the extracellular domain of Axl induces receptor dimerization and subsequent autophosphorylation of tyrosine residues within the intracellular domain, initiating a cascade of downstream signaling events.^{[2][6]}

Axl signaling is pleiotropic, activating multiple downstream pathways that collectively contribute to a cancer-promoting phenotype. These include:

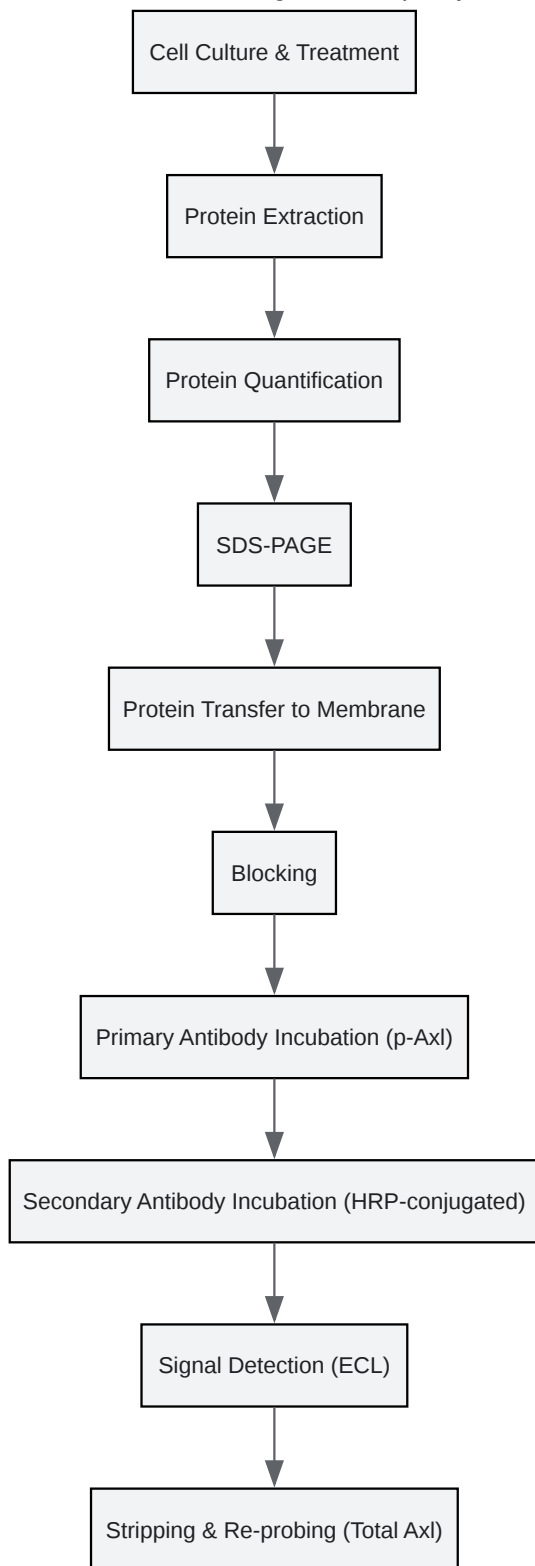
- PI3K/AKT/mTOR Pathway: This central signaling cascade promotes cell survival, proliferation, and growth.[\[2\]](#)[\[7\]](#)
- MAPK/ERK Pathway: This pathway is crucial for cell proliferation, differentiation, and survival.[\[2\]](#)[\[7\]](#)
- NF- κ B Pathway: A key regulator of inflammation, immunity, and cell survival, its activation by Axl contributes to an immunosuppressive tumor microenvironment.[\[2\]](#)[\[8\]](#)
- JAK/STAT Pathway: This pathway is involved in cell growth, survival, and differentiation.[\[2\]](#)[\[8\]](#)

Axl can also be activated in a ligand-independent manner through heterodimerization with other receptor tyrosine kinases, such as EGFR, HER2, and c-Met, further diversifying its signaling output and contributing to therapeutic resistance.[\[1\]](#)[\[7\]](#)

Canonical Axl Signaling Pathways



Workflow for Detecting Axl Phosphorylation

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Role of the Receptor Tyrosine Kinase Axl in Carcinogenesis and Development of Therapeutic Resistance: An Overview of Molecular Mechanisms and Future Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. AXL receptor tyrosine kinase - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. Role of Gas6/Axl signaling in lens epithelial cell proliferation and survival - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. spandidos-publications.com [spandidos-publications.com]
- 7. Molecular Pathways: AXL, a Membrane Receptor Mediator of Resistance to Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. aacrjournals.org [aacrjournals.org]
- To cite this document: BenchChem. [Axl Receptor Tyrosine Kinase: A Pivotal Player in Oncology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12367018#axl-receptor-tyrosine-kinase-function-in-oncology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com